

# A Technical Guide to the Spectroscopic Analysis of Triallylphosphine

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## Compound of Interest

Compound Name: *Triallylphosphine*

CAS No.: *16523-89-0*

Cat. No.: *B101688*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for **triallylphosphine** ( $C_9H_{15}P$ ), a trivalent organophosphorus compound. Due to the limited availability of published experimental spectra in public-access databases, this document presents predicted data based on established principles of spectroscopy and data from analogous compounds. It is intended to serve as a reference for researchers in compound identification, reaction monitoring, and quality control.

## Predicted Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **triallylphosphine**. These predictions are based on the analysis of its chemical structure and comparison with spectral data from similar trialkylphosphines and allyl-containing compounds.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Structure and Atom Numbering:

Table 1: Predicted  $^1\text{H}$ -NMR Data (Solvent:  $\text{CDCl}_3$ , Reference: TMS)

| Proton Label                           | Predicted Chemical Shift ( $\delta$ , ppm) | Predicted Multiplicity   | Predicted Coupling Constant (J, Hz)                                                                                           |
|----------------------------------------|--------------------------------------------|--------------------------|-------------------------------------------------------------------------------------------------------------------------------|
| $\text{H}^1$ (P- $\text{CH}_2$ )       | $\sim 2.5$                                 | Doublet of doublets (dd) | $J(\text{H-H}) \approx 7.0$ , $J(\text{P-H}) \approx 5.0$                                                                     |
| $\text{H}^2$ ( $=\text{CH-}$ )         | $\sim 5.8$                                 | Multiplet (ddt)          | $J(\text{H-H}_{\text{trans}}) \approx 17.0$ ,<br>$J(\text{H-H}_{\text{cis}}) \approx 10.0$ ,<br>$J(\text{H-H}^1) \approx 7.0$ |
| $\text{H}^3$ ( $\text{H}_2\text{C=}$ ) | $\sim 5.1 - 5.2$                           | Multiplet                | -                                                                                                                             |

Table 2: Predicted  $^{13}\text{C}$ -NMR Data (Solvent:  $\text{CDCl}_3$ )

| Carbon Label                            | Predicted Chemical Shift ( $\delta$ , ppm) | Predicted Multiplicity | Predicted Coupling Constant (J, Hz) |
|-----------------------------------------|--------------------------------------------|------------------------|-------------------------------------|
| $\text{C}^1$ ( $\text{CH}_2\text{-P}$ ) | $\sim 35$                                  | Doublet                | $J(\text{P-C}) \approx 15$          |
| $\text{C}^2$ ( $-\text{CH=}$ )          | $\sim 135$                                 | Doublet                | $J(\text{P-C}) \approx 12$          |
| $\text{C}^3$ ( $=\text{CH}_2$ )         | $\sim 117$                                 | Singlet                | -                                   |

Table 3: Predicted  $^{31}\text{P}$ -NMR Data (Solvent:  $\text{CDCl}_3$ , Reference: 85%  $\text{H}_3\text{PO}_4$ )

| Nucleus         | Predicted Chemical Shift ( $\delta$ , ppm) |
|-----------------|--------------------------------------------|
| $^{31}\text{P}$ | $\sim -25$ to $-15$                        |

Note: The chemical shift of trialkylphosphines is sensitive to steric and electronic effects. Triethylphosphine resonates at approximately -20 ppm, serving as a close structural analogue.

## Infrared (IR) Spectroscopy

Table 4: Predicted IR Absorption Bands (Neat Liquid Film)

| Wavenumber (cm <sup>-1</sup> ) | Vibration Type                 | Intensity     |
|--------------------------------|--------------------------------|---------------|
| 3080                           | =C-H stretch                   | Medium        |
| 2975, 2910                     | C-H (sp <sup>3</sup> ) stretch | Medium-Strong |
| 1640                           | C=C stretch                    | Medium        |
| 1420                           | CH <sub>2</sub> scissoring     | Medium        |
| 990, 910                       | =C-H bend (out-of-plane)       | Strong        |
| ~740                           | P-C stretch                    | Medium        |

## Mass Spectrometry (MS)

Table 5: Predicted Mass Spectrometry Data (Electron Ionization - EI)

| m/z | Proposed Fragment                                    | Notes                                 |
|-----|------------------------------------------------------|---------------------------------------|
| 154 | [M] <sup>+</sup>                                     | Molecular Ion                         |
| 113 | [M - C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>    | Loss of one allyl radical (base peak) |
| 72  | [M - 2(C <sub>3</sub> H <sub>5</sub> )] <sup>+</sup> | Loss of two allyl radicals            |
| 41  | [C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>        | Allyl cation                          |

## Experimental Protocols

The following sections detail standardized protocols for acquiring the spectroscopic data for a liquid, potentially air-sensitive compound such as **triallylphosphine**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution <sup>1</sup>H, <sup>13</sup>C, and <sup>31</sup>P NMR spectra.

Methodology:

- Sample Preparation: Due to the potential air-sensitivity of **triallylphosphine** (oxidation to **triallylphosphine** oxide), all sample preparation should be conducted under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
- Draw approximately 5-20 mg of **triallylphosphine** into a syringe and dissolve it in ~0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- If required, add a small amount of an internal standard (e.g., tetramethylsilane, TMS).
- Seal the NMR tube securely with a cap, potentially wrapping with Parafilm for extra protection against air exposure during transfer to the spectrometer.
- Data Acquisition:
  - Record spectra on a 400 MHz (or higher) NMR spectrometer.
  - For  $^1\text{H}$  NMR, acquire spectra with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - For  $^{13}\text{C}$  NMR, use proton decoupling (e.g.,  $\{^1\text{H}\}$  decoupled) to simplify the spectrum and improve sensitivity. A longer acquisition time will be necessary compared to  $^1\text{H}$  NMR.
  - For  $^{31}\text{P}$  NMR, use proton decoupling to obtain a sharp singlet, or run a proton-coupled spectrum to observe P-H couplings. Use an external reference of 85%  $\text{H}_3\text{PO}_4$ . The chemical shift range for phosphines is broad, so ensure the spectral width is adequate.[\[1\]](#)  
[\[2\]](#)

## Infrared (IR) Spectroscopy

Objective: To obtain a vibrational spectrum of the neat compound.

Methodology:

- Sample Preparation (Neat Liquid):

- Ensure the salt plates (e.g., NaCl or KBr) are clean, dry, and free from scratches. Handle them by the edges to avoid moisture from fingers.
- In a fume hood, place one drop of neat **triallylphosphine** onto the surface of one salt plate.
- Carefully place the second salt plate on top, spreading the liquid into a thin, uniform film.
- Sample Preparation (ATR-FTIR):
  - Attenuated Total Reflectance (ATR) is an alternative that requires minimal sample preparation.
  - Place a single drop of **triallylphosphine** directly onto the ATR crystal.
- Data Acquisition:
  - Place the sample holder (for salt plates) or the ATR unit into the spectrometer.
  - Acquire a background spectrum of the empty salt plates or the clean ATR crystal.
  - Acquire the sample spectrum over a typical range (e.g., 4000-400  $\text{cm}^{-1}$ ).
  - The final spectrum is automatically generated by ratioing the sample scan against the background scan.
- Cleaning: Clean the salt plates or ATR crystal thoroughly with a suitable dry solvent (e.g., anhydrous isopropanol or hexane) immediately after use.

## Mass Spectrometry (MS)

Objective: To determine the mass-to-charge ratio of the molecular ion and its fragments.

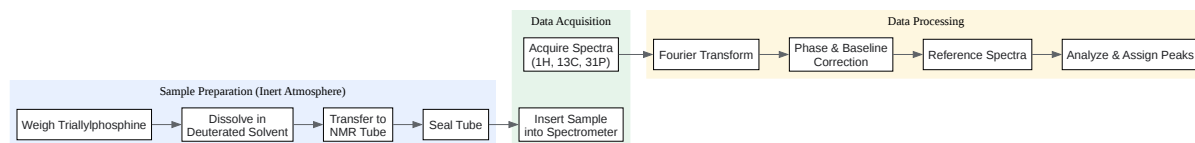
Methodology:

- Sample Preparation:
  - Prepare a dilute solution of **triallylphosphine** (~1 mg/mL) in a volatile organic solvent like hexane or dichloromethane.

- Given the compound's air sensitivity, specialized injection techniques are recommended to prevent oxidation before analysis.
- Inert Sampling Technique (e.g., iASAP):
  - An inert Atmospheric Solids Analysis Probe (iASAP) is ideal. A glass capillary is filled with the sample inside a glovebox.
  - The capillary is sealed (e.g., with a paraffin plug) to maintain an inert environment during transfer to the mass spectrometer.
  - The probe is then inserted directly into the ionization source.
- Data Acquisition (EI-MS):
  - Use a Gas Chromatography-Mass Spectrometry (GC-MS) system with an Electron Ionization (EI) source.
  - The GC separates the compound from the solvent and any potential impurities before it enters the MS.
  - The standard EI energy is 70 eV, which will induce fragmentation.
  - The mass analyzer (e.g., quadrupole or time-of-flight) separates the ions based on their mass-to-charge ( $m/z$ ) ratio.

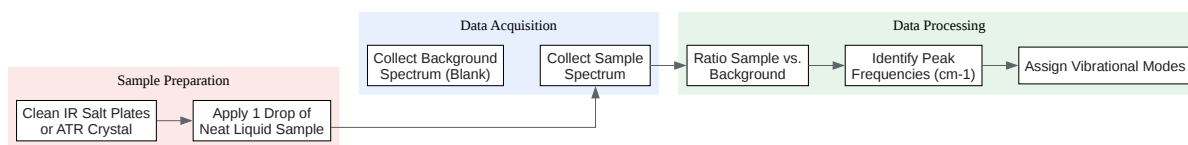
## Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the spectroscopic analyses described above.



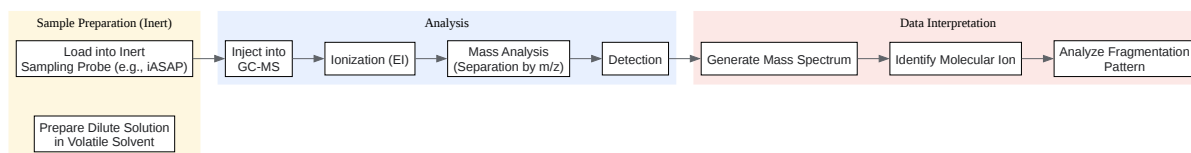
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**Caption:** General workflow for NMR spectroscopic analysis.



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**Caption:** General workflow for IR spectroscopic analysis.



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**Caption:** General workflow for Mass Spectrometric analysis.

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## References

- 1. [nmr.oxinst.com](http://nmr.oxinst.com) [nmr.oxinst.com]
- 2. Monitoring the oxidation of Phosphine ligands using <sup>31</sup>P NMR - Magritek [magritek.com]
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